

Operational Guide: Safe Disposal and Handling of Levonorgestrel Impurity B

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Levonorgestrel Impurity B*

CAS No.: *19914-67-1*

Cat. No.: *B602009*

[Get Quote](#)

Executive Summary & Hazard Identification

Levonorgestrel Impurity B (CAS: 19914-67-1; 13-Ethyl-17-hydroxy-18,19-dinor-17

-pregn-5(10)-en-20-yn-3-one) is a structural isomer of Levonorgestrel.[1][2] While often present in trace quantities in pharmaceutical analysis, it must be handled with the same rigorous safety standards as the parent Active Pharmaceutical Ingredient (API).[2]

The Core Directive: In the absence of specific toxicological data for this impurity, you must apply the "Assumption of Potency" principle. Treat Impurity B as a Reproductive Toxin (Category 1B) and a Hazardous Aquatic Pollutant.[2]

Hazard Profile Table

Parameter	Classification	Operational Implication
Chemical Class	Synthetic Progestogen (Steroid)	Endocrine Disruptor; High skin permeability.[2]
Potency Band	OEB 4 (Occupational Exposure Band)	OEL < 1 g/m .[2] Open bench handling is prohibited.[2]
GHS Hazards	H360 (May damage fertility/unborn child) H410 (Very toxic to aquatic life)	Zero-tolerance for drain disposal.[2]
RCRA Status (USA)	Non-Listed* (See Section 4)	Must be managed as Non-RCRA Hazardous Pharmaceutical Waste destined for incineration.[2]

Containment & Handling Protocols

Causality: Steroids are lipophilic.[2] Standard latex gloves offer insufficient protection against permeation.[2] The following containment strategy is designed to prevent cross-contamination and operator exposure during weighing or transfer.

Primary Engineering Controls (PEC)

- Solid Handling: All weighing of Impurity B reference standards must occur inside a Powder Containment Balance Enclosure or a Class III Glovebox.[2]
- Liquid Handling: Solution preparation should be performed in a Chemical Fume Hood with HEPA filtration.[2]

Personal Protective Equipment (PPE) Matrix

Zone	Respiratory	Dermal (Hands)	Body
Primary (Inside PEC)	N/A (PEC provides protection)	Double Gloving: Inner: Nitrile (4 mil) Outer: Nitrile (Extended Cuff, 8 mil)	Tyvek Lab Coat (Disposable)
Secondary (Spill Cleanup)	P100/N100 Respirator or PAPR	Laminate Film (Silver Shield) under Nitrile	Tyvek Coveralls + Boot Covers

Disposal Workflow

Trustworthiness: This protocol relies on High-Temperature Incineration as the only validated method for complete steroidal ring destruction.^[2] Chemical deactivation (e.g., bleach/oxidation) is NOT recommended for laboratory disposal due to the potential formation of toxic chlorinated byproducts.^[2]

Step-by-Step Disposal Procedure

A. Solid Waste (Vials, Weighing Boats, Contaminated PPE)^[2]

- Segregation: Isolate all solid waste contaminated with Impurity B into a dedicated "Cytotoxic/High Potency" waste stream.^[2] Do not mix with general trash.^[2]
- Primary Packaging: Place waste into a clear polyethylene bag (minimum 4 mil thickness). Twist and tape seal.^[2]
- Secondary Packaging: Place the sealed bag into a rigid, yellow (or purple, depending on region) hazardous waste container labeled "Incineration Only."

B. Liquid Waste (HPLC Effluent, Stock Solutions)^[2]

- No Drain Disposal: Never pour steroid solutions down the sink.^[2]
- Collection: Collect HPLC effluent containing Impurity B in a dedicated carboy labeled "Non-Halogenated Organic Solvents + Trace Steroids."^[2]
- Trace vs. Bulk:

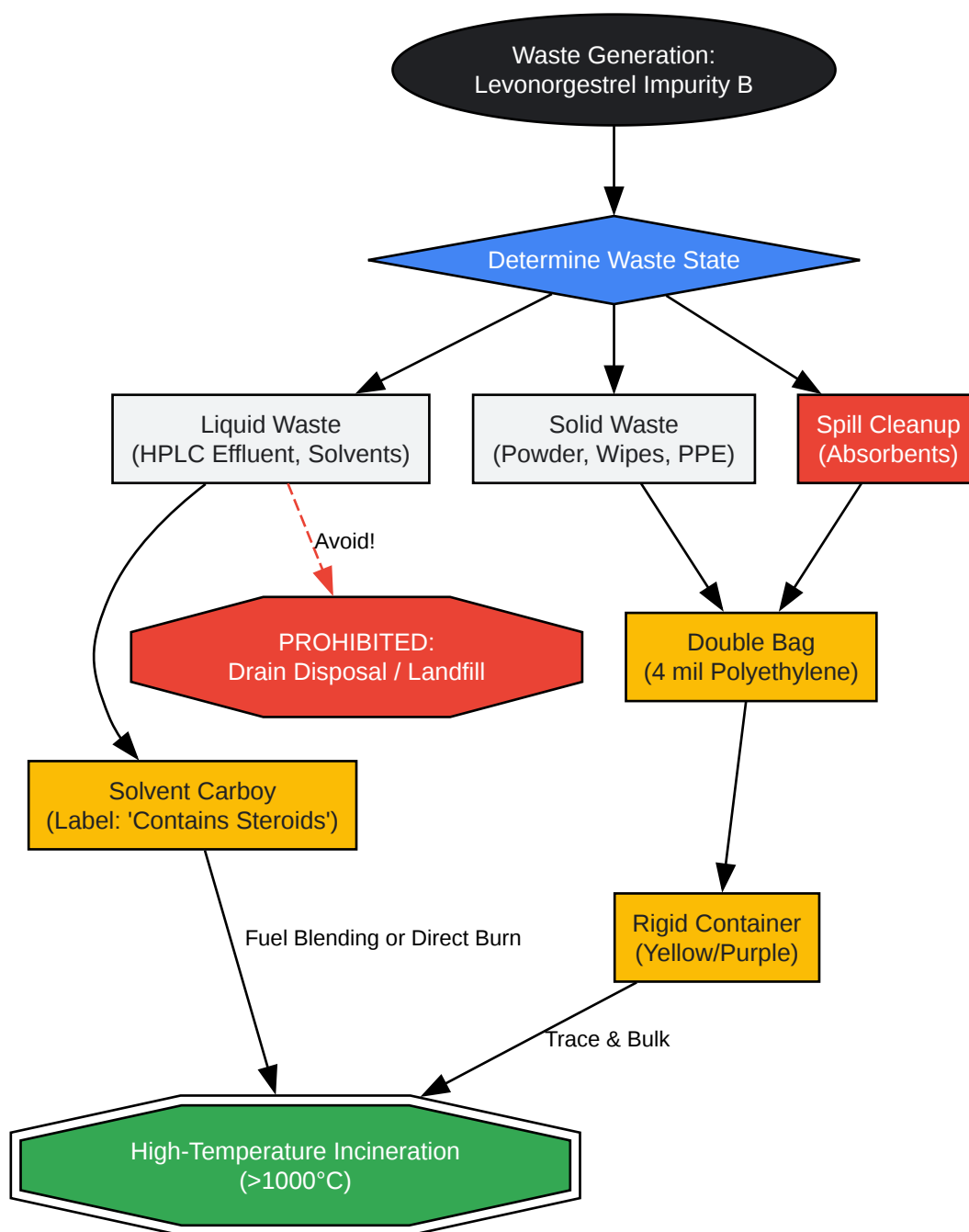
- Trace (<0.1%): Can often be merged with high-BTU solvent waste streams for fuel blending/incineration.[\[2\]](#)
- Bulk (>0.1%): Must be segregated for dedicated hazardous waste incineration.[\[2\]](#)

C. Sharps (Syringes, Broken Glass)[\[2\]](#)

- Immediate Containment: Discard immediately into a rigid, puncture-proof sharps container labeled for incineration.
- Deactivation (Spills Only): If a liquid spill occurs, absorb with paper towels.[\[2\]](#) Wipe the surface with a surfactant (detergent) followed by 70% Isopropanol.[\[2\]](#) Note: This cleans the surface but does not destroy the molecule; the wipes are now hazardous waste.

Logical Decision Tree (Workflow Visualization)

The following diagram illustrates the critical decision points for disposing of **Levonorgestrel Impurity B**, ensuring compliance with environmental safety standards.



[Click to download full resolution via product page](#)

Figure 1: Decision matrix for the segregation and destruction of high-potency steroidal waste.

Regulatory & Compliance Context

US EPA (RCRA) Considerations

Levonorgestrel and its impurities are not currently listed on the EPA P-list or U-list (40 CFR 261.33).[2] However, under the Management Standards for Hazardous Waste Pharmaceuticals (Subpart P), best practice dictates managing them as hazardous due to their environmental toxicity.[2]

- Recommended Classification: Non-RCRA Hazardous Pharmaceutical Waste.[2]
- Disposal Method Code: Incineration (often coded as D001 if in flammable solvent, or generic pharmaceutical waste codes depending on the hauler).[2]

European Waste Catalogue (EWC)

For operations in the EU, use the following codes:

- 18 01 08:* Cytotoxic and cytostatic medicines (Hazardous).[2]
- 18 01 09: Medicines other than those mentioned in 18 01 08 (Only if concentration is negligible, but 18 01 08* is safer for Impurity B).[2]

References

- European Pharmacopoeia (Ph.[2][3] Eur.). **Levonorgestrel Impurity B** Reference Standard (CRS).[2][3] EDQM.[2] Available at: [\[Link\]](#)[2]
- Occupational Safety and Health Administration (OSHA). Hazardous Drugs - Controlling Occupational Exposure to Hazardous Drugs.[2] OSHA Safety and Health Topics.[2] Available at: [\[Link\]](#)[2]
- U.S. Environmental Protection Agency (EPA). Management Standards for Hazardous Waste Pharmaceuticals.[2][4] 40 CFR Part 266 Subpart P. Available at: [\[Link\]](#)[2]
- SafeBridge Consultants. Potent Compound Safety: A Guide to Handling High Potency APIs. (Industry Standard Reference for OEB Classification).[2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. pharmaffiliates.com \[pharmaffiliates.com\]](#)
- [2. klivon.com \[klivon.com\]](#)
- [3. Levonorgestrel impurity B CRS | LGC Standards \[lgcstandards.com\]](#)
- [4. Hazardous Listed Pharmaceutical Waste: P, U, and D Drugs \[ecomedicalwaste.com\]](#)
- To cite this document: BenchChem. [Operational Guide: Safe Disposal and Handling of Levonorgestrel Impurity B]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b602009/docs#operational-guide-safe-disposal-and-handling-of-levonorgestrel-impurity-b\]](https://www.benchchem.com/product/b602009/docs#operational-guide-safe-disposal-and-handling-of-levonorgestrel-impurity-b)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check